

# Personal protective equipment for handling AG-205

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## **Essential Safety and Handling Guide for AG-205**

Disclaimer: As of December 2025, a specific Safety Data Sheet (SDS) for **AG-205**, a progesterone receptor membrane component 1 (PGRMC1) inhibitor, is not publicly available. This is a common occurrence for novel research compounds. Therefore, the following guidance is based on established best practices for handling new or uncharacterized small molecule inhibitors in a laboratory setting. Researchers must treat **AG-205** as a potentially hazardous chemical with unknown toxicity and consult their institution's Environmental Health & Safety (EHS) department for specific protocols.[1]

This document provides essential safety and logistical information for the operational use and disposal of **AG-205**, intended for researchers, scientists, and drug development professionals.

## **Immediate Safety and Handling Precautions**

Given the unknown hazard profile of **AG-205**, it is crucial to handle it with the utmost care, treating it as a particularly hazardous substance.

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **AG-205**. This includes, but is not limited to, safety goggles, a lab coat, and chemical-resistant gloves.[1] [2]

Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.[1][2]



Storage: Store **AG-205** in a cool, dry, and well-ventilated location, away from incompatible materials. The container must be clearly labeled with the full chemical name and any known hazard information. The use of secondary containment is recommended to prevent spills.[1]

## **Personal Protective Equipment (PPE) Summary**

The following table summarizes the recommended PPE for handling AG-205.

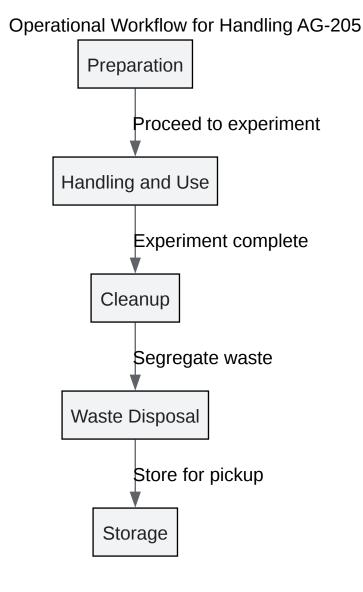
Equipment	Specification	Purpose
Eye Protection	Safety goggles or face shield	Protects against splashes and aerosols.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a chemical fume hood	Minimizes inhalation of dust or aerosols.

## **Operational Workflow for Handling AG-205**

The following diagram outlines the standard operational workflow for handling **AG-205** in a laboratory setting.







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Caption: A diagram illustrating the procedural flow for safely handling AG-205.

# Experimental Protocol: Preparation of Stock Solution

- Preparation: Don all required personal protective equipment (PPE).
- Weighing: Tare a balance with a weigh boat. Carefully weigh the desired amount of AG-205 powder.



- Dissolving: Transfer the powder to a sterile conical tube. Add the appropriate volume of solvent (e.g., DMSO) to achieve the desired concentration.
- Mixing: Vortex the solution until the **AG-205** is completely dissolved.
- Aliquoting: Prepare single-use aliquots to avoid repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.[1]
- Storage: Store the aliquots at the recommended temperature (e.g., -20°C or -80°C).
- Waste Disposal: Dispose of all contaminated materials, such as weigh paper, pipette tips, and gloves, in the designated hazardous solid chemical waste container. Any residual powder or unused stock solution should be disposed of as liquid hazardous waste.[1]

## **Emergency Procedures**

In the event of an emergency, call 911 or your institution's emergency number.[3][4]

Exposure Type	Immediate Action	
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes.  Remove contaminated clothing.[3][5]	
Eye Contact	Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[3][5][6]	
Inhalation	Move to fresh air immediately. If symptoms persist, seek medical attention.[3]	
Ingestion	Consult the Safety Data Sheet (if available) or a poison control center. Seek immediate medical attention.[5]	

Spill Response: In the case of a spill, it should be treated as a major incident. Evacuate the area and notify your supervisor and the EHS department. Follow their specific procedures for

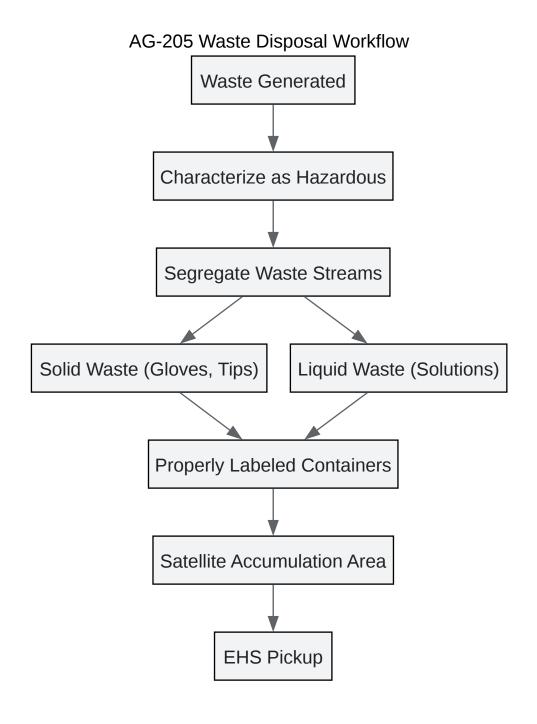


hazardous chemical spills.[1][7]

## **Disposal Plan**

The disposal of novel research chemicals like **AG-205** must be managed through your institution's hazardous waste program. Under no circumstances should these chemicals be disposed of down the drain or in regular trash.[1]

Waste Segregation and Disposal Workflow:



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Caption: A flowchart detailing the steps for proper disposal of **AG-205** waste.

Waste Characterization: Since the specific hazards of **AG-205** are unknown, it must be treated as hazardous waste.[1]

#### Waste Segregation:

- Solid Waste: Contaminated items such as gloves, pipette tips, and weigh paper should be collected in a designated, sealed hazardous solid waste container.[2]
- Liquid Waste: Unused solutions containing **AG-205** should be collected in a sealed, properly labeled, and chemically compatible hazardous liquid waste container.[2]
- Sharps Waste: Needles or other contaminated sharps must be placed in a designated sharps container.[2]

Container Labeling: All waste containers must be clearly labeled with:

- The full chemical name: AG-205
- The words "Hazardous Waste"
- Relevant hazard warnings (e.g., "Caution: Chemical of Unknown Toxicity")
- The Principal Investigator's name and lab location.[1][2]

On-Site Accumulation: Store waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory. Ensure containers are kept tightly closed except when adding waste and that the SAA has secondary containment.[1]

Arrangement for Disposal: Follow your institution's specific procedures for requesting a chemical waste pickup from the EHS department. Provide them with all available information about the compound.[1][2]



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